Application Note: Strategic Utilization of 6-Bromo-2-iodoquinazoline in Anticancer Agent Synthesis

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Compound of Interest	
Compound Name:	*6-Bromo-2-iodoquinazoline*
CAS No.:	*882670-93-1*
Cat. No.:	*B1339527*

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Part 1: Executive Summary & Strategic Rationale

The "Orthogonal" Advantage

In the development of targeted anticancer therapies—specifically EGFR, VEGFR, and PI3K inhibitors—the quinazoline scaffold is a privileged structure. However, standard synthetic routes often rely on 2,4-dichloroquinazolines, which can suffer from poor regioselectivity during sequential functionalization.

6-Bromo-2-iodoquinazoline represents a superior "next-generation" scaffold. Its value lies in the orthogonal reactivity of its halogen handles:

- C2-Iodo (High Lability): The C–I bond is significantly weaker and more polarizable than the C–Br bond. It undergoes oxidative addition with Palladium(0) at room temperature or mild heating, allowing for highly selective cross-coupling at the C2 position without disturbing the C6 position.

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- C6-Bromo (High Stability): The C–Br bond remains inert during mild C2 transformations. It can be activated in a second step using higher temperatures or specialized ligands (e.g., Buchwald-type ligands) to introduce solubilizing groups or pharmacophores that optimize ADME properties.

This guide details the protocols for synthesizing this scaffold and utilizing it to construct 2,4,6-trisubstituted quinazoline libraries with high precision.

Part 2: Chemical Biology & Mechanism of Action[1]

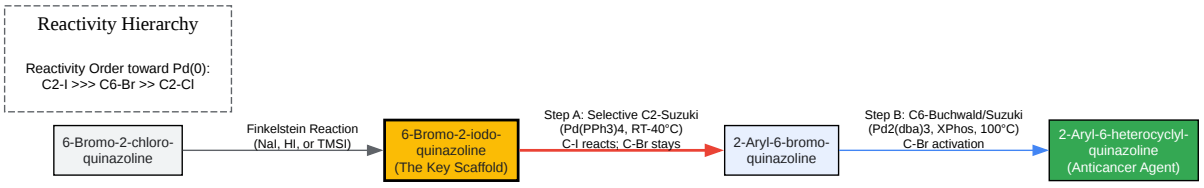
Quinazoline derivatives synthesized from this scaffold typically function as ATP-competitive inhibitors of receptor tyrosine kinases (RTKs).

- C4-Position (Aniline): Forms a crucial hydrogen bond with the hinge region of the kinase (e.g., Met793 in EGFR).
- C6-Position (Solubilizing Group): Often solvent-exposed; modifications here (e.g., morpholine, piperazine) improve oral bioavailability and solubility.
- C2-Position (Variable Region): The focus of this application note. The 2-iodo precursor allows for the introduction of diverse aryl/heteroaryl groups that can access the hydrophobic back-pocket or the ribose-binding pocket, enhancing selectivity against resistant mutants (e.g., T790M).

Pathway Visualization: Chemoselective Functionalization

The following diagram illustrates the logical flow of synthesis, highlighting the reactivity hierarchy.

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Caption: Chemoselective workflow exploiting the reactivity gap between C2-Iodo and C6-Bromo bonds.

Part 3: Detailed Experimental Protocols

Protocol A: Synthesis of **6-Bromo-2-iodoquinazoline**

Objective: Convert the commercially available (but less reactive) chloro-derivative into the highly reactive iodo-scaffold.

Reagents:

- 6-Bromo-2-chloroquinazoline (1.0 equiv)
- Sodium Iodide (NaI) (5.0 equiv)
- Hydriodic Acid (HI, 57% aq.) (1.0 equiv) or TMSCl (for anhydrous generation of HI)
- Solvent: 2-Butanone (MEK) or Acetonitrile (MeCN)

Procedure:

- Setup: Charge a round-bottom flask with 6-Bromo-2-chloroquinazoline (e.g., 5.0 g) and NaI (15.3 g) in 2-Butanone (50 mL).
- Activation: Dropwise add HI (57%) or TMSCl (if using anhydrous conditions) to catalyze the halogen exchange.

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- Reaction: Heat the mixture to reflux (80°C) for 4–6 hours.
  - Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1). The Iodo product typically has a slightly higher Rf and fluoresces differently under UV compared to the Chloro starting material.
- Workup: Cool to room temperature. Pour the mixture into ice-cold water containing sodium thiosulfate (

) to quench any generated iodine (

  , indicated by purple color).
- Isolation: Extract with Ethyl Acetate (3x). Wash organics with brine, dry over

  , and concentrate.
- Purification: Recrystallize from Ethanol/Hexane to yield yellow needles.
  - Yield Target: >85%

Protocol B: Selective C2-Suzuki Coupling (The "Soft" Step)

Objective: Install the C2-substituent (e.g., an aryl ring targeting the kinase back-pocket) without touching the C6-bromide.

Reagents:

- **6-Bromo-2-iodoquinazoline** (1.0 equiv)
- Aryl Boronic Acid (1.1 equiv)
- Catalyst:

  (3-5 mol%) — Note: Tetrakis is preferred here over Pd(II) precatalysts for milder oxidative addition.
- Base:

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(2M aqueous solution)

- Solvent: 1,4-Dioxane or DME (Dimethoxyethane)

Procedure:

- Degassing: In a Schlenk tube, dissolve the scaffold and boronic acid in Dioxane. Degas with Argon for 15 minutes (Critical: Oxygen poisons the catalyst and promotes homocoupling).
- Catalysis: Add

  under positive Argon pressure. Add the base.
- Reaction: Stir at Room Temperature to 45°C.
  - Expert Insight: Do NOT exceed 60°C. Higher temperatures risk oxidative addition into the C6-Br bond, leading to polymerization or "scrambled" products. The C2-I bond is sufficiently labile to react at low temperatures.
- Monitoring: Reaction is usually complete in 2–4 hours.
- Workup: Filter through a Celite pad. Concentrate and purify via flash chromatography.

Protocol C: C6-Functionalization (The "Hard" Step)

Objective: Utilize the remaining C6-bromide to attach a solubilizing tail (e.g., N-methylpiperazine) via Buchwald-Hartwig amination.

Reagents:

- 2-Aryl-6-bromoquinazoline (Product of Protocol B)
- Amine (e.g., N-methylpiperazine) (1.5 equiv)
- Catalyst:

  (2 mol%) + XPhos or BINAP (4 mol%)
- Base:

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(2.0 equiv) — Stronger base required.

- Solvent: Toluene or tert-Amyl alcohol

Procedure:

- Setup: Combine substrate, amine, and base in a sealed pressure vial (microwave vial).
- Catalyst Prep: Premix

  and XPhos in a small amount of solvent for 5 mins to form the active ligated species, then add to the reaction.
- Reaction: Heat to 100–110°C for 12–16 hours (or 140°C for 30 mins in Microwave).
  - Mechanism:[1][2][3][4][5] The C6-Br bond requires significant thermal energy and electron-rich ligands (like XPhos) to undergo oxidative addition.
- Workup: Standard aqueous extraction and purification.

Part 4: Data Summary & Optimization

Comparative Reactivity Table

The following table highlights why the 2-iodo variant is superior to the 2-chloro variant for this specific workflow.

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Feature	6-Bromo-2-Chloroquinazoline	6-Bromo-2-Iodoquinazoline	Implication for Drug Synthesis
C2 Bond Energy	~397 kJ/mol (C-Cl)	~240 kJ/mol (C-I)	Iodo allows milder conditions.
Suzuki Temp	Requires 80–100°C	25–45°C	Iodo prevents C6-Br side reactions.
Selectivity	Poor (C6-Br may react competitively)	Excellent (C2-I reacts exclusively first)	Higher purity, easier purification.
Reactivity	Moderate	High	Iodo allows displacement by weak nucleophiles.

Troubleshooting Guide

- Problem: "Scrambling" or oligomerization during Step B.
  - Root Cause:[6] Temperature too high or catalyst too active (e.g., using XPhos in Step B).
  - Solution: Switch to

    and strictly control T < 45°C.
- Problem: Incomplete Iodination (Protocol A).
  - Root Cause:[6][7] Wet solvent or old HI.
  - Solution: Use anhydrous conditions (NaI + TMSCl) in Acetonitrile to drive the equilibrium via precipitation of NaCl.

Part 5: References

- Structure-Activity Relationship of Quinazolines:
  - Title: 6-Bromo quinazoline derivatives as cytotoxic agents: design, synthesis, molecular docking and MD simulation.[7]

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- Source: BMC Chemistry (2024).[7][8]
- URL:[Link]

- Palladium Cross-Coupling Methodologies:
  - Title: Advances in Metal-Catalyzed Cross-Coupling Reactions of Halogenated Quinazolinones.
  - Source: Molecules (MDPI).
  - URL:[Link]
- General Reactivity of Halo-Quinazolines:
  - Title: Reactivity Face-Off: 2,4-dichloro-7-nitroquinazoline vs. 2,4-dichloroquinazoline.
  - Source: BenchChem Application Notes.[9]
- Mechanism of Action (EGFR/VEGFR):
  - Title: Iodoquinazoline-derived VEGFR-2 and EGFRT790M dual inhibitors.[8]
  - Source: Bioorganic Chemistry (Elsevier).
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